

Spectroscopic Analysis of 2-Amino-6-pyridinecarboxaldehyde: A Technical Overview

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Compound of Interest

Compound Name: 2-Amino-6-pyridinecarboxaldehyde

Cat. No.: B1290439

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide addresses the available spectroscopic data for the compound **2-Amino-6-pyridinecarboxaldehyde** (CAS RN: 332884-35-2). Despite a comprehensive search of public chemical databases and the scientific literature, detailed experimental spectroscopic data (NMR, IR, and Mass Spectrometry) for this specific molecule is not publicly available at this time.

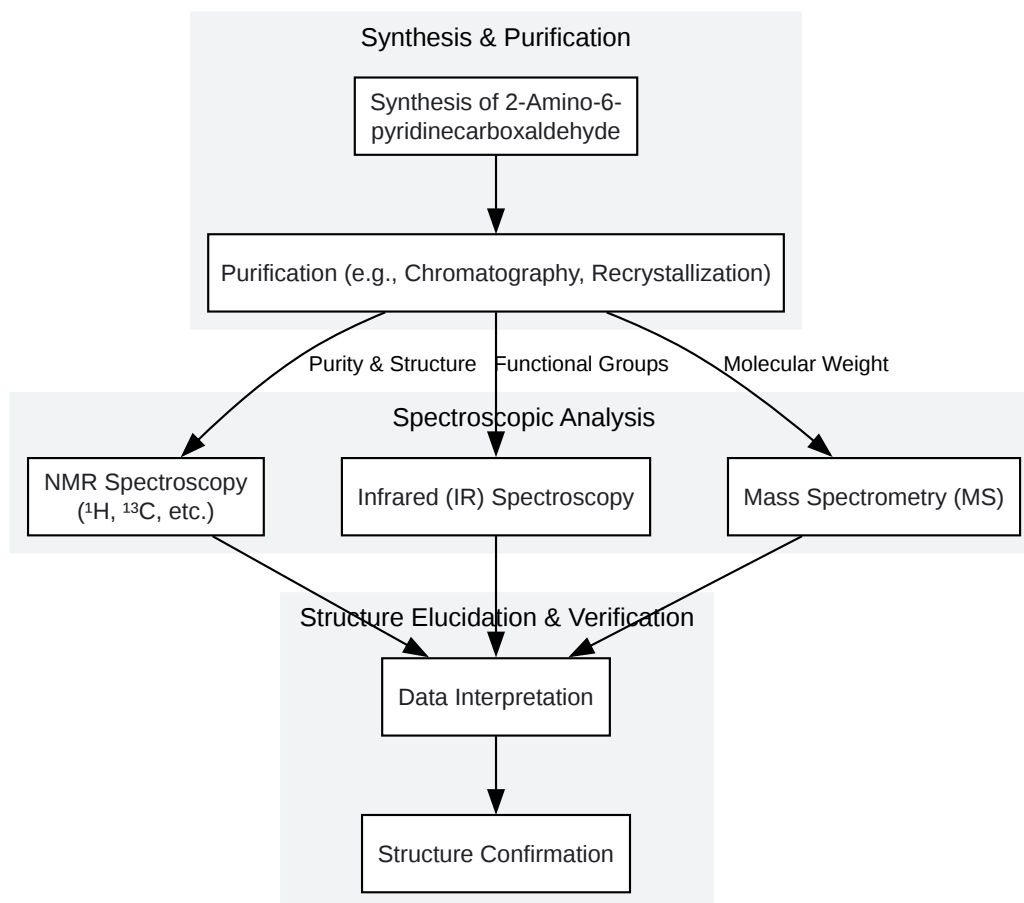
The molecular formula for **2-Amino-6-pyridinecarboxaldehyde** is $C_6H_6N_2O$, and its molecular weight is approximately 122.13 g/mol ^[1] While public repositories like PubChem contain an entry for this compound (CID 23131418), they do not currently house its experimental spectral data.^[1]

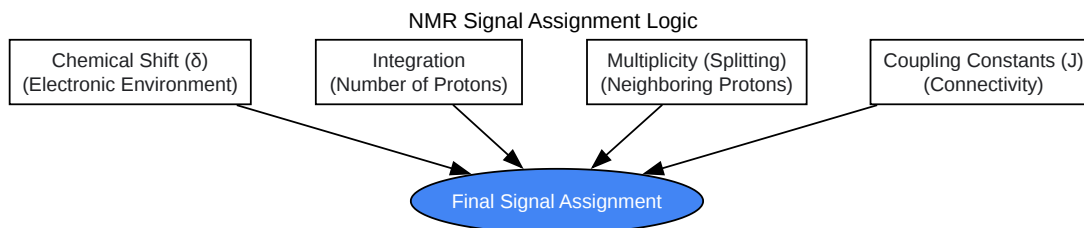
To provide a framework for researchers working with this or similar compounds, this guide presents a general overview of the expected spectroscopic characteristics and outlines standard experimental protocols for acquiring such data. This information is based on the analysis of structurally related pyridinecarboxaldehyde derivatives.

General Spectroscopic Workflow

A typical workflow for the spectroscopic characterization of a newly synthesized compound like **2-Amino-6-pyridinecarboxaldehyde** is outlined below. This process ensures the confirmation of the chemical structure and purity of the substance.

General Workflow for Spectroscopic Analysis





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References

- 1. 2-Amino-6-pyridinecarboxaldehyde | C₆H₆N₂O | CID 23131418 - PubChem [pubchem.ncbi.nlm.nih.gov]
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